

Tetramethylammonium chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: Tetramethylammonium chloride

Cat. No.: B104028

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An In-depth Technical Guide to the Safety of Tetramethylammonium Chloride

This guide provides comprehensive safety data for **tetramethylammonium chloride** (TMAC), compiled for researchers, scientists, and drug development professionals. It covers hazard identification, toxicological data, emergency procedures, and handling protocols, presenting quantitative information in structured tables and visualizing key workflows using the Graphviz DOT language.

Chemical Identification

Identifier	Value
Chemical Name	Tetramethylammonium chloride[1]
Synonyms	N,N,N-Trimethylmethanaminium chloride, TMAC, Me4N+Cl-[1][2][3]
CAS Number	75-57-0[3][4]
Molecular Formula	C4H12ClN[3][5][6]
Molecular Weight	109.60 g/mol [1][2][5][7]

Hazard Identification and Classification

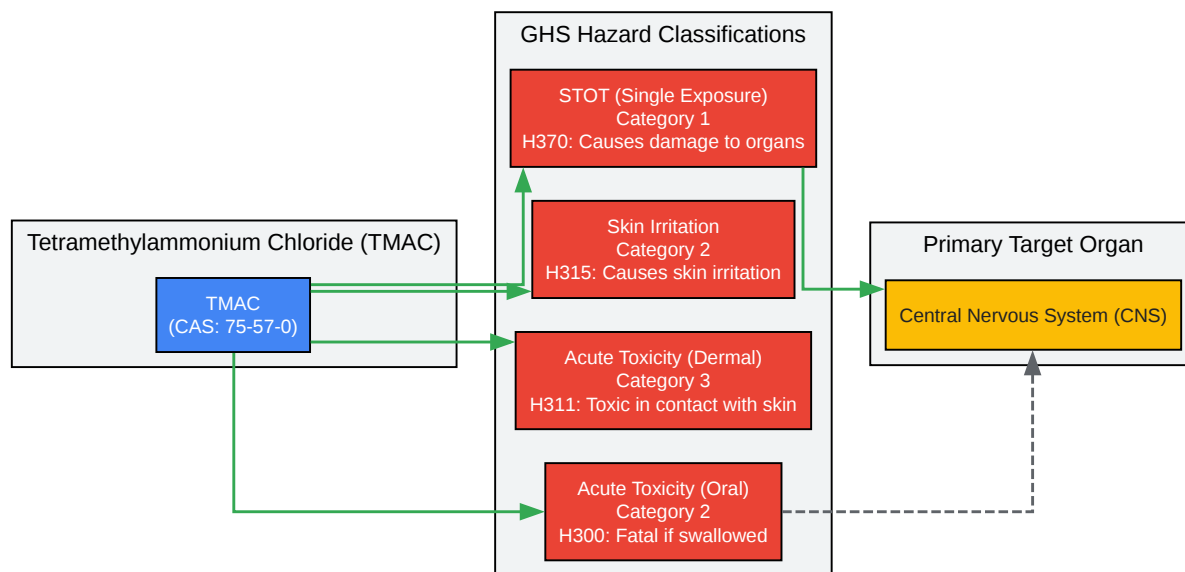
Tetramethylammonium chloride is classified as a hazardous substance with acute toxicity, skin irritation properties, and the potential for target organ damage.[4][8][9] It is fatal if

swallowed and toxic in contact with skin.[4][8]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed[4][8]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[4][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][8]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation[10]
Specific Target Organ Toxicity (Single Exposure)	Category 1	H370: Causes damage to organs (Central Nervous System)[4][8]

| Hazardous to the Aquatic Environment, Chronic | Category 2 | H411: Toxic to aquatic life with long lasting effects[8] |



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Caption: GHS hazard classifications for **Tetramethylammonium Chloride**.

Physical and Chemical Properties

TMAC is a white, hygroscopic crystalline solid.[2][7][11] It is highly soluble in water and polar organic solvents like methanol but insoluble in ether and chloroform.[5][12]

Property	Value
Appearance	White hygroscopic crystalline powder[7][11]
Melting Point	>300 °C (decomposes)[2][6]
Density	1.17 g/cm ³ [5]
Vapor Pressure	< 1.3 E-8 Pa at 20 °C[9]
Water Solubility	> 1000 g/L at 20 °C[9]
log Pow (Octanol/Water Partition Coefficient)	< -1.6[9]

Toxicological Information

The primary routes of exposure are ingestion, skin contact, and inhalation.^[13] Ingestion may be fatal, and skin contact can lead to systemic toxic effects.^[11] The substance causes damage to the central nervous system.^{[4][8]}

Acute Toxicity Data

Type	Route	Species	Value
LD50	Oral	Rat	47 - 50 mg/kg ^{[5][11]}
LD50	Oral	Mouse	100 - 200 mg/kg ^[11]
LD50	Dermal	Rabbit	> 200 - 500 mg/kg
LD50	Intraperitoneal	Mouse	25 mg/kg ^{[5][11]}
LD50	Subcutaneous	Mouse	40 mg/kg ^{[5][11]}
LC50	-	Fathead Minnow (Pimephales promelas)	462 mg/L (96 h) ^[14]

| NOEC (Chronic) | - | Water Flea (Daphnia magna) | 0.030 mg/L (11 d) |

Experimental Protocols

The toxicological data presented are primarily derived from standardized tests established by the Organisation for Economic Co-operation and Development (OECD).

- OECD Test Guideline 401 (Acute Oral Toxicity): This method determines the short-term toxic effects of a substance when administered in a single oral dose. Graded doses are given to groups of experimental animals (commonly rats), and the LD50 value is calculated, representing the dose that is lethal to 50% of the test population.
- OECD Test Guideline 402 (Acute Dermal Toxicity): This guideline assesses the toxicity following a single application of the substance to the skin for 24 hours. The test substance is

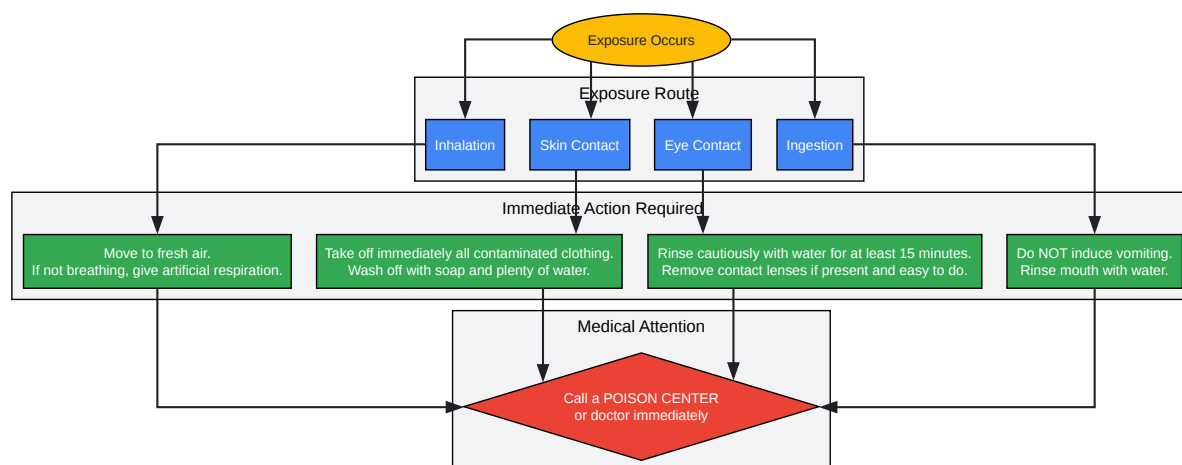
applied to a shaved area on the back of the animal (commonly rats or rabbits), and the LD50 is determined.

- OECD Test Guideline 203 (Fish, Acute Toxicity Test): This test exposes fish (such as the fathead minnow) to the chemical for a 96-hour period. The concentration of the chemical in water that is lethal to 50% of the fish during this period is determined as the LC50 value.

Emergency Procedures

Immediate action is required in case of exposure or accidental release. Always show the Safety Data Sheet to attending medical personnel.[\[10\]](#)[\[8\]](#)

First-Aid Measures



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Caption: First-aid workflow for **Tetramethylammonium Chloride** exposure.

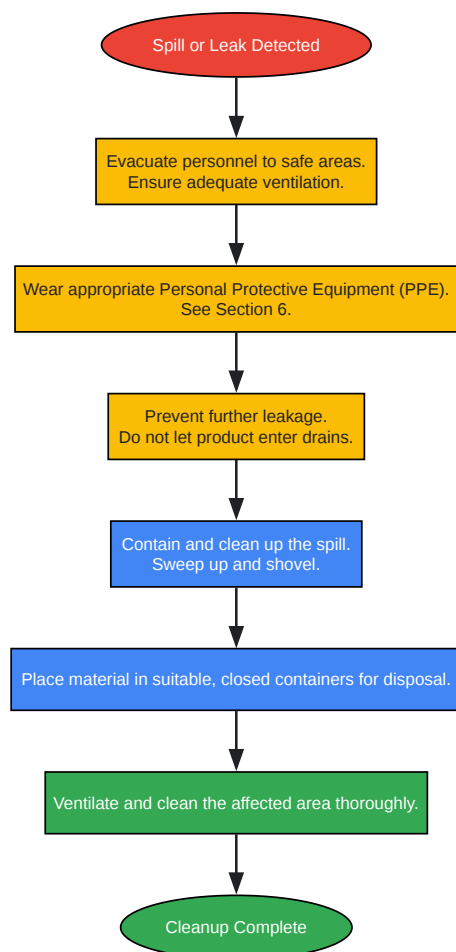
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[8\]](#)[\[15\]](#)
- Hazardous Combustion Products: Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NO_x), carbon oxides, and hydrogen chloride gas.[\[10\]](#)[\[8\]](#)

- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[10][4][8]

Accidental Release Measures

In case of a spill, evacuate personnel to a safe area, ensure adequate ventilation, and avoid dust formation.[8] Prevent the substance from entering drains or surface water.[4][8]



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Caption: Workflow for accidental release and cleanup procedures.

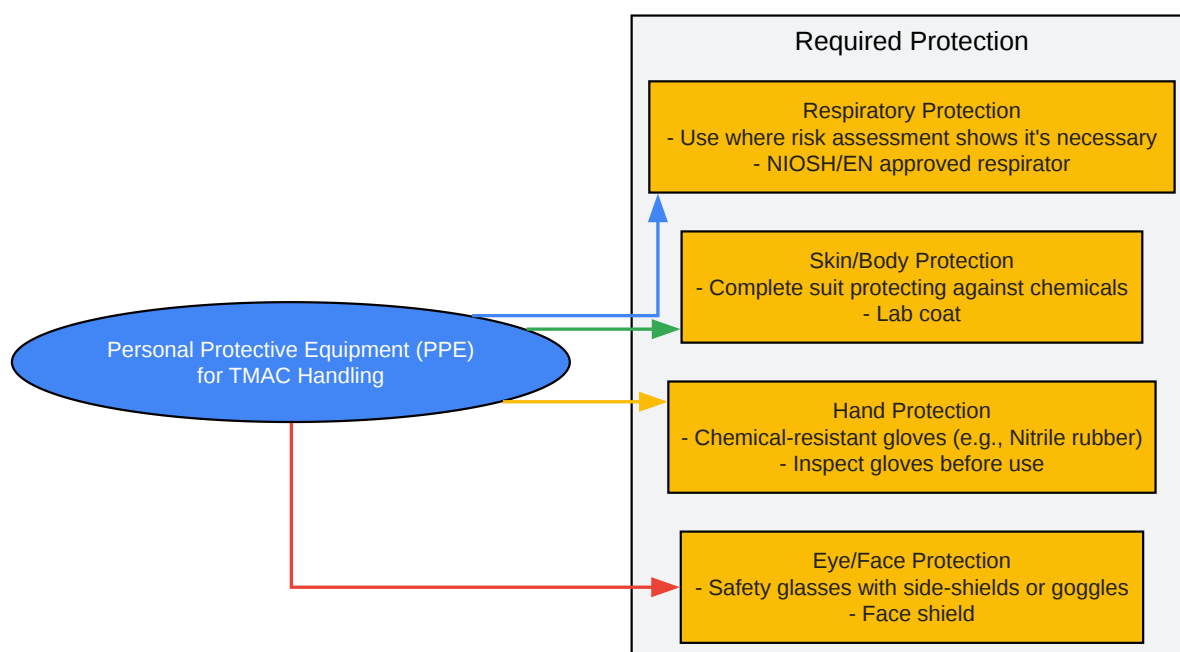
Handling, Storage, and Personal Protection

Safe Handling and Storage

- Handling: Work under a hood and avoid contact with skin, eyes, and clothing.[8] Do not breathe dust.[4][8] Do not eat, drink, or smoke when using this product.[10][4] Wash hands thoroughly after handling.[10]
- Storage: Store in a cool, dry, and well-ventilated place.[2][8] Keep the container tightly closed.[4][8] The substance is hygroscopic and should be protected from moisture.[4] Store locked up and away from incompatible materials such as strong oxidizing agents.[10][2][11]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as appropriate exhaust ventilation, should be used to minimize exposure.[8] Personal protective equipment is mandatory when handling this substance.



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Caption: Required Personal Protective Equipment (PPE) for handling TMAC.

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References

- 1. santos.com [santos.com]
- 2. atamankimya.com [atamankimya.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. carlroth.com [carlroth.com]
- 5. Tetramethylammonium chloride - Wikipedia [en.wikipedia.org]
- 6. carlroth.com:443 [carlroth.com:443]
- 7. Tetramethylammonium chloride | (CH₃)₄NCl | CID 6379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. echemi.com [echemi.com]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. grokipedia.com [grokipedia.com]
- 13. spectrumchemical.com [spectrumchemical.com]
- 14. medline.com [medline.com]
- 15. chemicalbook.com [chemicalbook.com]
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